

Proper Disposal of Methyl Indole-3-Carboxylate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Methyl indole-3-carboxylate

Cat. No.: B555151

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The following protocol provides essential safety and logistical information for the proper disposal of **methyl indole-3-carboxylate** in a laboratory setting. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

Hazard Identification and Assessment

Before handling, it is crucial to be aware of the hazards associated with **methyl indole-3-carboxylate**. This substance is classified as a combustible solid and can cause skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]} Always consult the Safety Data Sheet (SDS) for the most comprehensive safety information.^[4]

Personal Protective Equipment (PPE)

When handling **methyl indole-3-carboxylate** for disposal, appropriate personal protective equipment must be worn. This includes, but is not limited to:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.^[5]
- Hand Protection: Use chemical-impermeable gloves.^[5]
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH-approved respirator (e.g., N95 dust mask).^{[5][6]}

- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[\[5\]](#)

Waste Segregation and Collection

Proper segregation of chemical waste is a fundamental principle of laboratory safety.[\[7\]](#)

- Solid Waste: Collect solid **methyl indole-3-carboxylate** waste, including contaminated items like weighing paper and gloves, in a designated, compatible, and clearly labeled hazardous waste container. The original container is often a suitable option for waste storage.[\[8\]](#)
- Liquid Waste: If **methyl indole-3-carboxylate** is in a solution, it should be collected in a separate, compatible liquid waste container. Do not mix with other waste streams unless compatibility has been verified.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name ("**Methyl indole-3-carboxylate**"), and the associated hazards (e.g., "Irritant," "Combustible Solid").[\[9\]](#)

Storage of Chemical Waste

Waste containers should be stored in a designated and well-ventilated satellite accumulation area within the laboratory.[\[9\]](#)

- Keep containers tightly closed when not in use.[\[10\]](#)
- Ensure the storage area is away from sources of ignition.
- Provide secondary containment to prevent spills.[\[7\]](#)

Disposal Procedure

The disposal of **methyl indole-3-carboxylate** must comply with all federal, state, and local regulations.[\[10\]](#)[\[11\]](#)[\[12\]](#) In the United States, the Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[\[11\]](#)
[\[12\]](#)

- **Waste Characterization:** As the generator of the waste, you are responsible for determining if it is classified as hazardous.[2] Given the irritant nature of **methyl indole-3-carboxylate**, it should be treated as hazardous waste.[8]
- **Contact Environmental Health and Safety (EHS):** Your institution's EHS office should be contacted for guidance and to arrange for the pickup and disposal of the hazardous waste.
- **Documentation:** Maintain accurate records of the waste generated, including the chemical name, quantity, and date of accumulation.
- **Professional Disposal:** The waste will be transported by a licensed hazardous waste hauler to a permitted treatment, storage, and disposal facility (TSDF).[9][13]

Never dispose of **methyl indole-3-carboxylate** down the sink or in the regular trash.

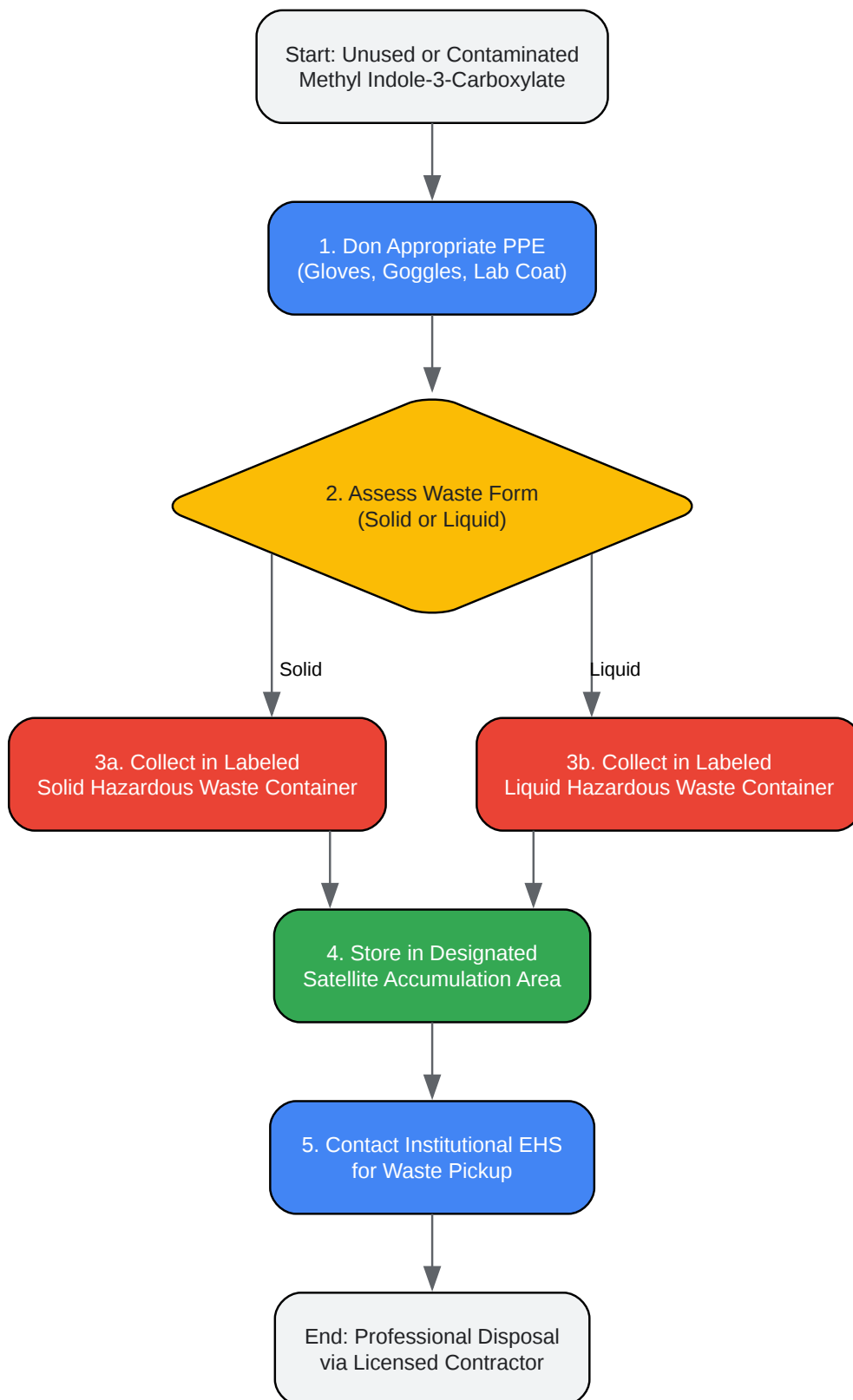
Chemical and Physical Properties

Property	Value
Chemical Formula	C ₁₀ H ₉ NO ₂
Molecular Weight	175.18 g/mol [1][6]
Appearance	White to cream or brown/purple powder or lumps[14]
Melting Point	149-152 °C[6]
Solubility	Insoluble in water; slightly soluble in methanol and dimethyl sulfoxide[3]
Storage Class	Combustible Solids (11)[6]

GHS Hazard Classification

Hazard Class	Category
Skin Irritation	2[1][3]
Eye Irritation	2A[1][3]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)[1][3]

Disposal Workflow for Methyl Indole-3-Carboxylate



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Caption: Disposal workflow for **methyl indole-3-carboxylate**.

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